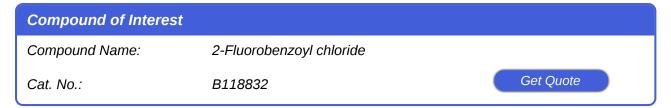


Safeguarding Your Research: A Comprehensive Guide to Handling 2-Fluorobenzoyl Chloride

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For Immediate Use by Laboratory Professionals

This document provides essential safety and logistical information for the handling and disposal of **2-Fluorobenzoyl chloride** (CAS No. 393-52-2). Adherence to these procedures is critical for ensuring personnel safety and maintaining a secure research environment. This guide is intended for researchers, scientists, and drug development professionals.

Essential Safety Information

2-Fluorobenzoyl chloride is a combustible, corrosive liquid that causes severe skin burns and eye damage.[1][2] It is sensitive to moisture and reacts with water, alcohols, and bases.[1] Proper personal protective equipment (PPE) and handling procedures are mandatory to prevent exposure and injury.

Physicochemical and Hazard Data

A summary of the key physical, chemical, and hazard properties of **2-Fluorobenzoyl chloride** is provided in the table below for quick reference.

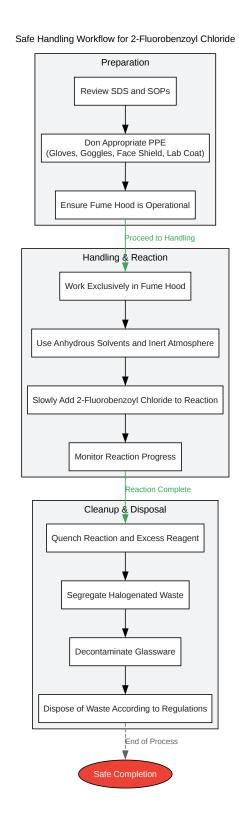


Property	Value	Source
Molecular Formula	C7H4CIFO	PubChem[3]
Molecular Weight	158.56 g/mol	PubChem[3]
Appearance	Colorless to light yellow liquid	ChemicalBook[1]
Boiling Point	90-92 °C @ 15 mmHg	Sigma-Aldrich[4]
Melting Point	4 °C	Sigma-Aldrich[4]
Flash Point	82 °C (179.6 °F) - closed cup	Fisher Scientific[5]
Density	1.328 g/mL at 25 °C	Sigma-Aldrich[4]
GHS Pictograms	Corrosion	Sigma-Aldrich
GHS Signal Word	Danger	Sigma-Aldrich
Hazard Statements	H314: Causes severe skin burns and eye damage. H227: Combustible liquid. H290: May be corrosive to metals.	TCI[6]
Storage Class	8A - Combustible corrosive hazardous materials	Sigma-Aldrich

Operational Workflow for Safe Handling

The following diagram outlines the essential step-by-step workflow for the safe handling of **2-Fluorobenzoyl chloride**, from initial preparation to final disposal. Adherence to this workflow is crucial for minimizing risks.





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Caption: Logical workflow for the safe handling of **2-Fluorobenzoyl chloride**.



Detailed Experimental Protocol: Amide Synthesis

The following protocol is a representative example of an acylation reaction using **2- Fluorobenzoyl chloride** to synthesize an amide. This procedure should be performed in a well-ventilated fume hood with all specified PPE.

Objective: To synthesize 2-fluoro-N-(morpholin-4-yl)benzamide via acylation of morpholine with **2-fluorobenzoyl chloride**.

Materials:

- 2-Fluorobenzoyl chloride
- Morpholine
- Triethylamine (non-nucleophilic base)
- Anhydrous dichloromethane (DCM)
- Deionized water
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate or sodium sulfate
- · Round-bottom flask
- Stirring apparatus
- Dropping funnel
- Separatory funnel
- Rotary evaporator

Procedure:



- Reaction Setup: In a clean, dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve morpholine (1.0 equivalent) and triethylamine (1.1 equivalents) in anhydrous dichloromethane.
- Cooling: Cool the solution to 0 °C using an ice bath.
- Addition of Acyl Chloride: Dissolve 2-Fluorobenzoyl chloride (1.0 equivalent) in a separate portion of anhydrous DCM. Add this solution dropwise to the cooled amine solution over 15-20 minutes.
- Reaction: Allow the reaction mixture to warm to room temperature and stir for 2-4 hours.
 Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Workup:
 - Once the reaction is complete, quench the reaction by adding deionized water.
 - Transfer the mixture to a separatory funnel and wash sequentially with 1 M HCl, saturated NaHCO₃ solution, and brine.
 - Separate the organic layer and dry it over anhydrous MgSO₄ or Na₂SO₄.
- Purification:
 - Filter off the drying agent.
 - Concentrate the organic phase under reduced pressure using a rotary evaporator to yield the crude product.
 - Further purification can be achieved by recrystallization or column chromatography.

Disposal Plan

Proper disposal of **2-Fluorobenzoyl chloride** and related waste is crucial to prevent environmental contamination and ensure safety.

 Excess Reagent and Quenching: Unused or excess 2-Fluorobenzoyl chloride should be quenched cautiously. This can be done by slowly adding the acid chloride to a stirred, cold



solution of sodium bicarbonate or a dilute solution of a non-volatile alcohol (e.g., isopropanol) in an inert solvent. The reaction can be vigorous and should be performed in a fume hood with appropriate personal protective equipment.

- Waste Segregation: All waste containing 2-Fluorobenzoyl chloride or its byproducts must be collected in a designated, properly labeled, and sealed container for halogenated organic waste.
- Contaminated Materials: Any materials that have come into contact with 2-Fluorobenzoyl
 chloride, such as gloves, absorbent paper, and disposable labware, must be disposed of as
 hazardous waste.
- Regulatory Compliance: Dispose of all waste in accordance with local, state, and federal regulations. Consult your institution's environmental health and safety (EHS) department for specific guidelines. Do not discharge to sewer systems.[3]

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